

Technical Guide: Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate

Cat. No.: B181572

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CAS Number: 35691-93-1

This technical guide provides a comprehensive overview of **Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, a detailed synthesis protocol, and potential applications based on the known biological activities of related pyrazole derivatives.

Chemical and Physical Properties

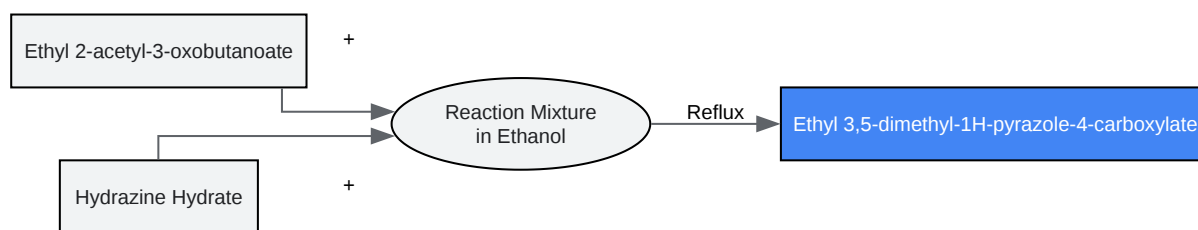
Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate is a pyrazole derivative with the molecular formula $C_8H_{12}N_2O_2$.^[1] A summary of its key quantitative data is presented in the table below for easy reference.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 35691-93-1 | N/A |
| Molecular Formula | C ₈ H ₁₂ N ₂ O ₂ | [1] |
| Molecular Weight | 168.19 g/mol | [1] |
| IUPAC Name | ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate | [1] |
| SMILES | CCOC(=O)C1=C(NN=C1C)C | [1] |
| InChI | InChI=1S/C ₈ H ₁₂ N ₂ O ₂ /c1-4-12-8(11)7-5(2)9-10-6(7)3/h4H2,1-3H3,(H,9,10) | [1] |
| InChIKey | BCKARVLFIJPHQU-UHFFFAOYSA-N | [1] |

Synthesis Protocol

The synthesis of **Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate** can be achieved through the condensation of a β -ketoester with hydrazine. The following is a representative experimental protocol adapted from general methods for pyrazole synthesis.

Reaction Scheme:



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Synthesis of **Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate**.

Materials:

- Ethyl 2-acetyl-3-oxobutanoate
- Hydrazine hydrate
- Ethanol
- Dichloromethane (DCM)
- Ethyl acetate (EtOAc)
- Hexane
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve ethyl 2-acetyl-3-oxobutanoate (1 equivalent) in ethanol.
- **Addition of Hydrazine:** To the stirred solution, add hydrazine hydrate (1 equivalent) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 3-5 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Work-up:** After completion of the reaction, allow the mixture to cool to room temperature. Remove the ethanol under reduced pressure.
- **Extraction:** To the residue, add water and extract the product with dichloromethane or ethyl acetate (3 x 50 mL).
- **Drying and Concentration:** Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Concentrate the solution under reduced pressure to obtain the crude product.

- Purification: Purify the crude product by silica gel column chromatography using a mixture of hexane and ethyl acetate as the eluent to yield pure **Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate**.

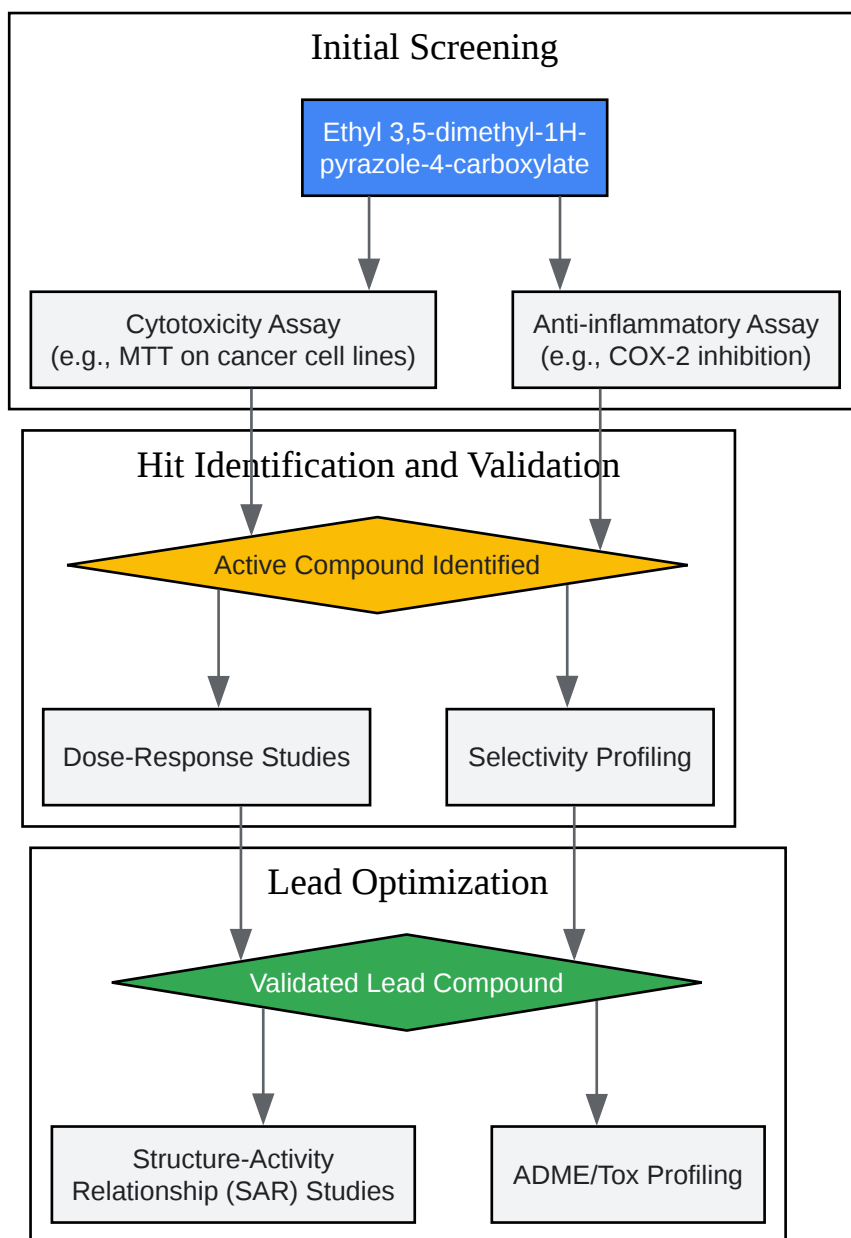
Potential Applications in Drug Development

While specific biological activities of **Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate** are not extensively documented, the pyrazole scaffold is a well-established pharmacophore found in numerous therapeutic agents. Derivatives of pyrazole have demonstrated a wide range of biological activities, including anti-inflammatory, analgesic, and anti-cancer properties.[\[2\]](#)[\[3\]](#)[\[4\]](#)

The presence of the pyrazole core suggests that this compound could be a valuable starting point for the development of novel therapeutic agents. Further investigation into its biological effects is warranted.

Experimental Workflow for Biological Screening

Given the potential of pyrazole derivatives in drug discovery, a typical workflow for the initial biological screening of **Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate** is outlined below. This workflow is designed to assess its cytotoxic and anti-inflammatory potential.



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References

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- 2. Current status of pyrazole and its biological activities - PMC [pmc.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Technical Guide: Ethyl 3,5-dimethyl-1H-pyrazole-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181572#cas-number-for-ethyl-3-5-dimethyl-1h-pyrazole-4-carboxylate]

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